

# Technical Profile: 3-Methoxybutanoic Acid

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## Compound of Interest

Compound Name: 3-Methoxybutanoic acid

CAS No.: 10024-70-1

Cat. No.: B157699

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Molecular Weight & Stoichiometric Characterization for Pharmaceutical Applications

## Executive Summary

**3-Methoxybutanoic acid** (CAS: 10024-70-1) is a critical chiral building block in the synthesis of polyketide-derived pharmaceuticals and biodegradable polyesters.[1][2] While its molecular weight of 118.13 g/mol serves as the fundamental constant for stoichiometric calculations, its value in drug development lies in its bifunctionality—possessing both a carboxylic acid tail and a methoxy ether linkage at the

-position.[2]

This guide provides a comprehensive technical analysis of **3-methoxybutanoic acid**, moving beyond basic physical constants to cover synthesis, analytical validation, and its role as a pharmacophore precursor.[2]

## Part 1: Physicochemical & Stoichiometric Profile[2]

For researchers calculating molar equivalents in organic synthesis or analyzing Mass Spectrometry (MS) data, the distinction between Average Molecular Weight and Monoisotopic Mass is vital.[2]

**Table 1: Core Chemical Constants**

| Property                 | Value                   | Technical Context                                                      |
|--------------------------|-------------------------|------------------------------------------------------------------------|
| Molecular Formula        |                         | Base unit for elemental analysis.                                      |
| Average Molecular Weight | 118.13 g/mol            | Used for bulk weighing and molarity calculations.[2]                   |
| Monoisotopic Mass        | 118.06299 Da            | Required for High-Resolution Mass Spectrometry (HRMS). [1][2]          |
| Exact Mass               | 118.0630 Da             | Theoretical mass for identification.[2]                                |
| Boiling Point            | ~220–230 °C (Predicted) | High BP due to carboxylic acid dimerization.[2]                        |
| Density                  | ~1.08 g/mL              | Essential for volumetric dispensing in automated synthesis.[2]         |
| pKa                      | ~4.5                    | Typical of -alkoxy carboxylic acids; dictates extraction pH.[2]        |
| Chirality                | C3 Center               | Exists as<br>or<br>enantiomers; crucial for stereo-defined APIs.[1][2] |

## Stoichiometric Implications

When using **3-methoxybutanoic acid** as a nucleophile or electrophile:

- 1 mmol = 118.13 mg = ~109

L.[1][2]

- 10 mmol = 1.181 g.[1][2]
- Dilution Factor: To prepare a 1.0 M solution in  
 , dissolve 118.13 mg in a final volume of 1.0 mL.

## Part 2: Synthetic Methodology

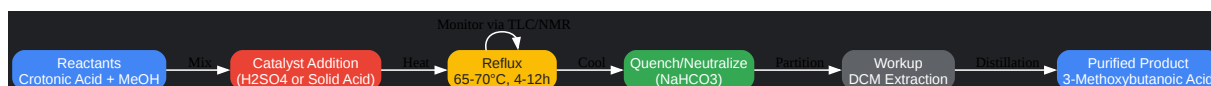
### The Michael Addition Route

The most robust synthesis for research-grade **3-methoxybutanoic acid** involves the conjugate addition (Michael addition) of methanol to crotonic acid.[2] This route is preferred over oxidation methods because it preserves the carbon skeleton and allows for potential asymmetric catalysis.[2]

## Mechanism & Causality[1][2]

- Activation: An acid catalyst (e.g.,  
 or a solid acid like Amberlyst-15) protonates the carbonyl oxygen of crotonic acid, increasing the electrophilicity of the  
 -carbon.[2]
- Nucleophilic Attack: Methanol attacks the  
 -carbon (C3).[2]
- Tautomerization: The enol intermediate tautomerizes to the saturated carboxylic acid.[2]

## Experimental Workflow (Graphviz)



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Figure 1: Step-wise synthesis workflow via acid-catalyzed conjugate addition.

## Part 3: Analytical Characterization (QC)

Validating the identity of **3-methoxybutanoic acid** requires distinguishing it from its precursor (crotonic acid) and potential ester byproducts (methyl 3-methoxybutanoate).[2]

### Nuclear Magnetic Resonance ( <sup>1</sup>H-NMR)

The NMR spectrum provides the definitive structural proof.[2]

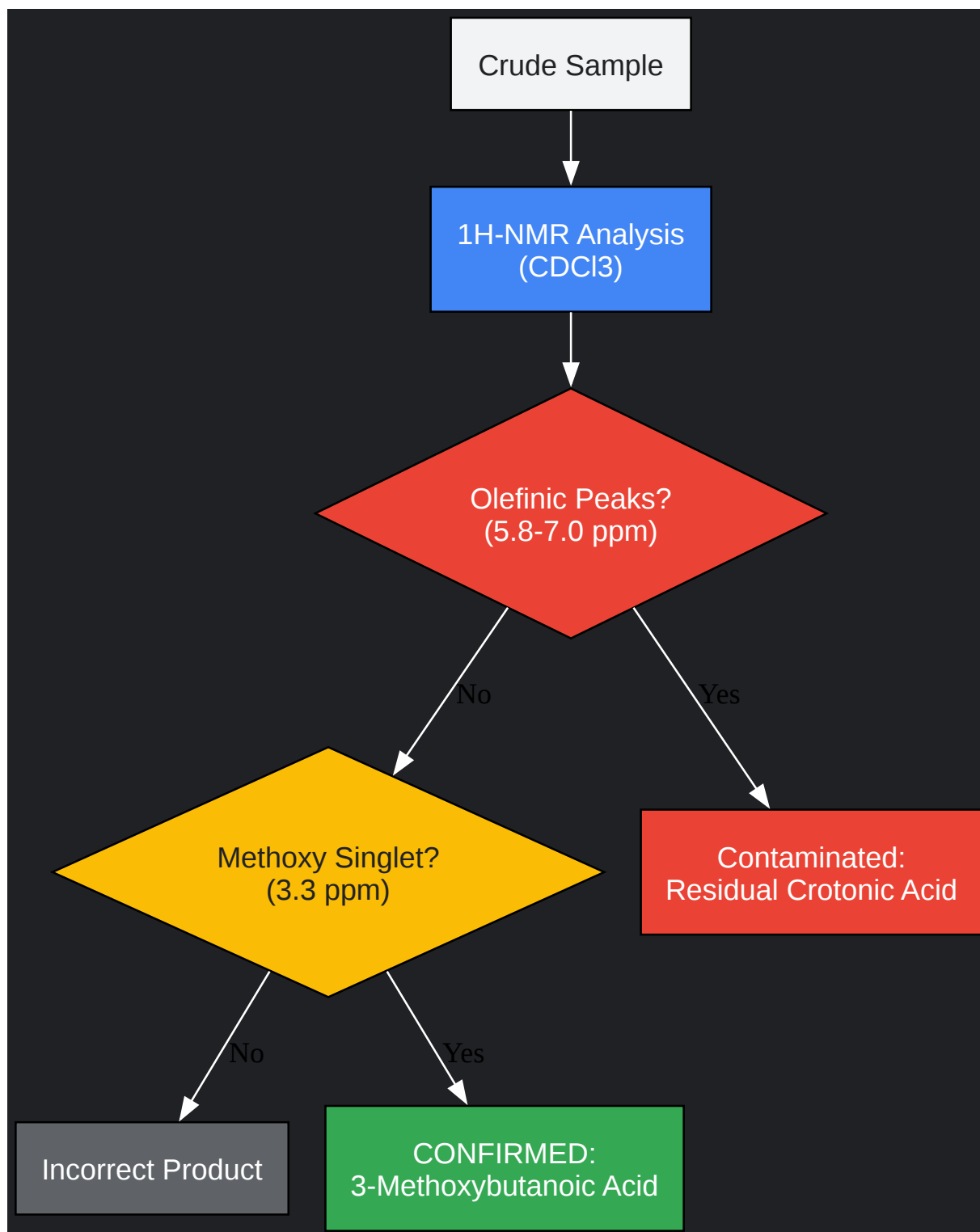
- The "Fingerprint" Signal: Look for a sharp singlet at 3.3–3.4 ppm corresponding to the methoxy group ( ).[2]
- The Chiral Center: The proton at C3 (methine) will appear as a multiplet around 3.6–3.8 ppm, coupled to both the methyl terminus and the -methylene protons.[2]
- Purity Check: Absence of olefinic protons ( 5.8–7.0 ppm) confirms the consumption of crotonic acid.[2]

### Mass Spectrometry (MS)[2]

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode ( ) is preferred due to the carboxylic acid.[2]
- Target Ion: Look for at m/z 117.06.[1][2]
- Fragmentation: Loss of methanol (

, 32 Da) may be observed, leading to a crotonate-like fragment.[2]

## Analytical Decision Tree (Graphviz)[2]



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Figure 2: Quality Control decision tree for validating product purity.

## Part 4: Pharmaceutical & Research Applications[1] [3]

### Chiral Building Block

The C3 position is a stereocenter.[2] In drug development, enantiomerically pure **3-methoxybutanoic acid** is used to introduce chiral side chains into statins and antibiotics.[2] The methoxy group acts as a protected hydroxyl equivalent that is stable under basic conditions but can be cleaved with

if the free hydroxyl is required later.[2]

### Polymer Precursor

It serves as a monomeric unit or chain terminator in the study of Polyhydroxyalkanoates (PHAs).[2] The methoxy variant alters the crystallinity and biodegradation rate of the resulting biopolymer compared to the standard 3-hydroxybutyrate.[2]

### Solubilizing Linker

Due to its amphiphilic nature (hydrophobic methyl/backbone + hydrophilic carboxyl/ether), it is utilized in fragment-based drug discovery (FBDD) to modulate the LogP of lead compounds without introducing high molecular weight penalties.[2]

## References

- PubChem. (2025).[1][2] **3-Methoxybutanoic acid** (Compound).[1][2][3][4] National Library of Medicine.[2] [\[Link\]](#)[1][2]
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- ScienceDirect.Michael Addition of Alcohols to Crotonates. (General Synthetic Methodology).[1][2][5] [\[Link\]](#)

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